

Physicochemical and Structural Properties

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Compound of Interest

Compound Name: Nickel thiocyanate
CAS No.: 20427-77-4
Cat. No.: B1164915

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Nickel(II) thiocyanate, with the chemical formula $\text{Ni}(\text{SCN})_2$, is an inorganic coordination polymer. It typically appears as a green-brown powder.[1][2] The compound is soluble in polar solvents, and its aqueous solutions are green.[3][4]

Structurally, $\text{Ni}(\text{SCN})_2$ consists of two-dimensional sheets held together by Van der Waals forces.[1] Each nickel ion is octahedrally coordinated by four sulfur atoms and two nitrogen atoms from the bridging thiocyanate ligands.[1] This coordination pattern belongs to the mercury thiocyanate structure type.[1] At low temperatures, nickel(II) thiocyanate exhibits antiferromagnetic properties.[1][5]

Quantitative Data Summary

Property	Value	Reference
CAS Number	13689-92-4	[1]
Molecular Formula	Ni(SCN) ₂	[1]
Molar Mass	174.86 g/mol	[1]
Appearance	Green-brown powder	[1]
Density	2.59 g/cm ³	[1]
Water Solubility	35.48 g / 100 g solution (at 25°C)	[6][7]
Magnetic Susceptibility (χ)	5×10^{-3} cm ³ /mol	[1]
Weiss Constant (θ)	29 K	[5]
Crystal Structure	Hg(SCN) ₂ structure type	[1]
Coordination Geometry	Octahedral	[1]

Experimental Protocols

Synthesis of Nickel(II) Thiocyanate

Several methods are available for the synthesis of nickel(II) thiocyanate. The most common protocols involve salt metathesis reactions.

Protocol 1: Reaction of Nickel(II) Sulfate and Barium Thiocyanate[1][5]

This method relies on the precipitation of insoluble barium sulfate.

- **Preparation of Solutions:** Prepare separate aqueous solutions of nickel(II) sulfate hexahydrate (NiSO₄·6H₂O) and barium thiocyanate trihydrate (Ba(SCN)₂·3H₂O). A saturated solution of Ba(SCN)₂·3H₂O can be used.[5]
- **Reaction:** Add the barium thiocyanate solution to the nickel(II) sulfate solution while stirring. An immediate white precipitate of barium sulfate (BaSO₄) will form, leaving nickel(II) thiocyanate in the supernatant.[5]

- Separation: Stir the reaction mixture at room temperature, then separate the BaSO_4 precipitate by centrifugation or filtration.
- Isolation: Collect the green supernatant liquor containing the dissolved $\text{Ni}(\text{SCN})_2$.
- Drying: Evaporate the solvent from the liquor in vacuo to obtain a green-brown microcrystalline powder of nickel(II) thiocyanate.[5] The reported yield for this method is approximately 86%.[5]

Protocol 2: Reaction of Nickel(II) Chloride and Potassium Thiocyanate[4][8]

This protocol is suitable for synthesis in an alcoholic medium, precipitating potassium chloride.

- Preparation of Solutions: Dissolve nickel(II) chloride (NiCl_2) in an anhydrous alcohol such as ethanol or isopropanol.[8] In a separate flask, dissolve potassium thiocyanate (KSCN) in the same solvent.
- Reaction: Add the nickel(II) chloride solution to the potassium thiocyanate solution. A white precipitate of potassium chloride (KCl) will form, leaving a blue or green solution of nickel(II) thiocyanate.[8]
- Separation: Remove the KCl precipitate by filtration.
- Isolation: The filtrate contains the nickel(II) thiocyanate. It can be used directly for further reactions (e.g., synthesis of complexes) or evaporated to yield the solid product.

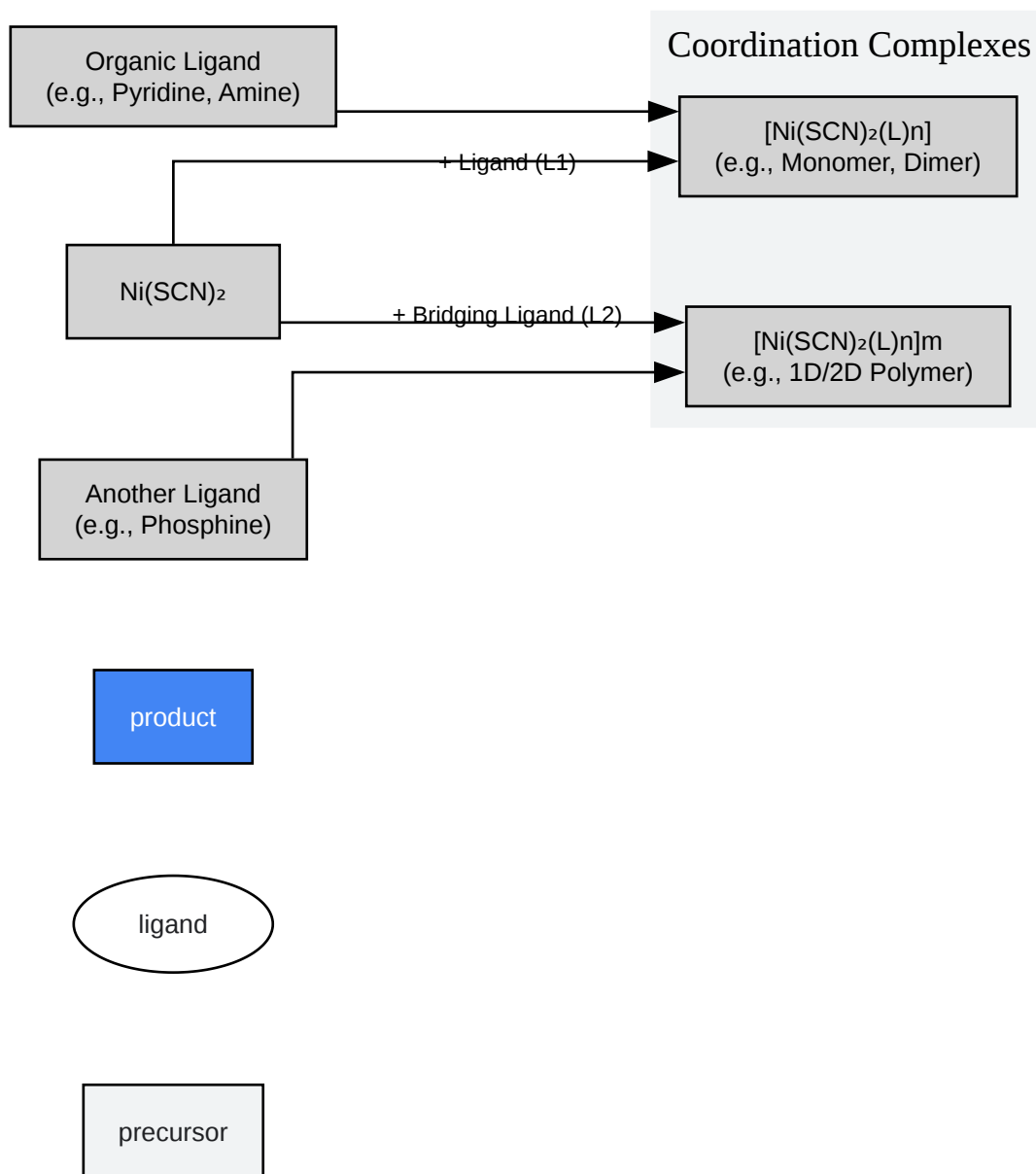
Applications in Research and Development

Nickel(II) thiocyanate serves as a versatile precursor and building block in several areas of chemical research.

Coordination Chemistry

The primary application of $\text{Ni}(\text{SCN})_2$ is as a ligand or metal source in the synthesis of more complex coordination compounds and metal-organic frameworks (MOFs).[9][10][11] The thiocyanate ligand is ambidentate, meaning it can coordinate to metal centers through either the nitrogen or the sulfur atom, or it can act as a bridge between two metal centers.[9] This versatility allows for the construction of diverse supramolecular architectures, including 1D

chains, 2D layers, and 3D frameworks.[12][13] These complexes are studied for their interesting magnetic, spectral, and structural properties.[14][15]



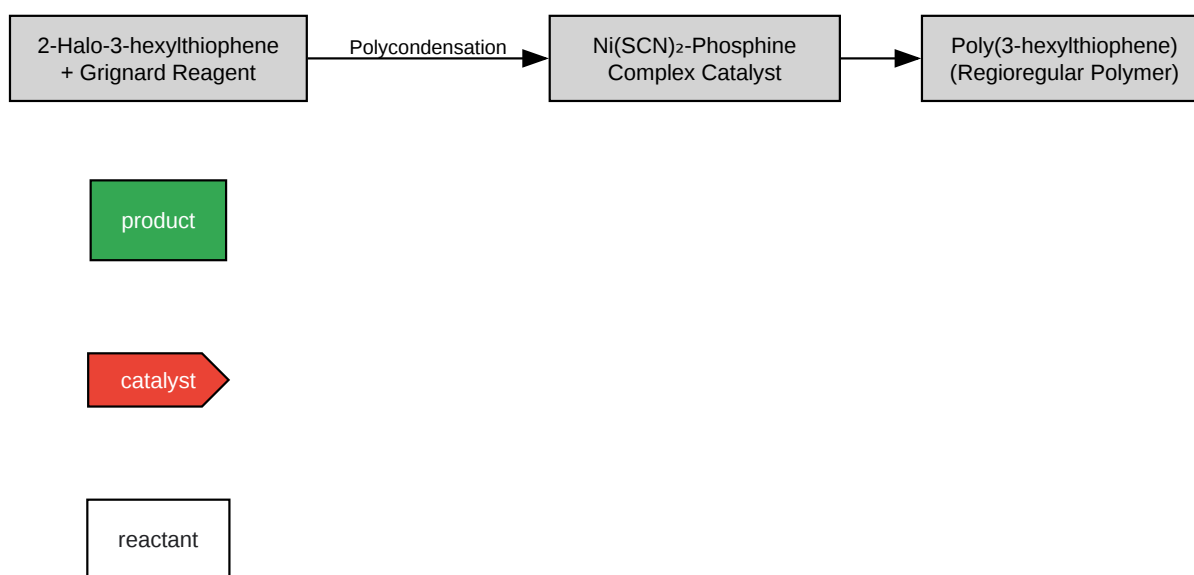
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Caption: Role of $\text{Ni}(\text{SCN})_2$ in synthesizing coordination complexes.

Catalysis in Organic Synthesis

Nickel(II) compounds are increasingly recognized as cost-effective catalysts for a variety of organic transformations.[16] Nickel(II) thiocyanate complexes, particularly those with phosphine

ligands, have been shown to catalyze cross-coupling reactions.[17] For example, a complex of $\text{Ni}(\text{SCN})_2$ with Chiraphos has been used for the polymerization of dihalobenzenes and halothiophenes to produce conjugated polymers like poly(1,4-phenylene) and poly(3-hexylthiophene), respectively.[17]

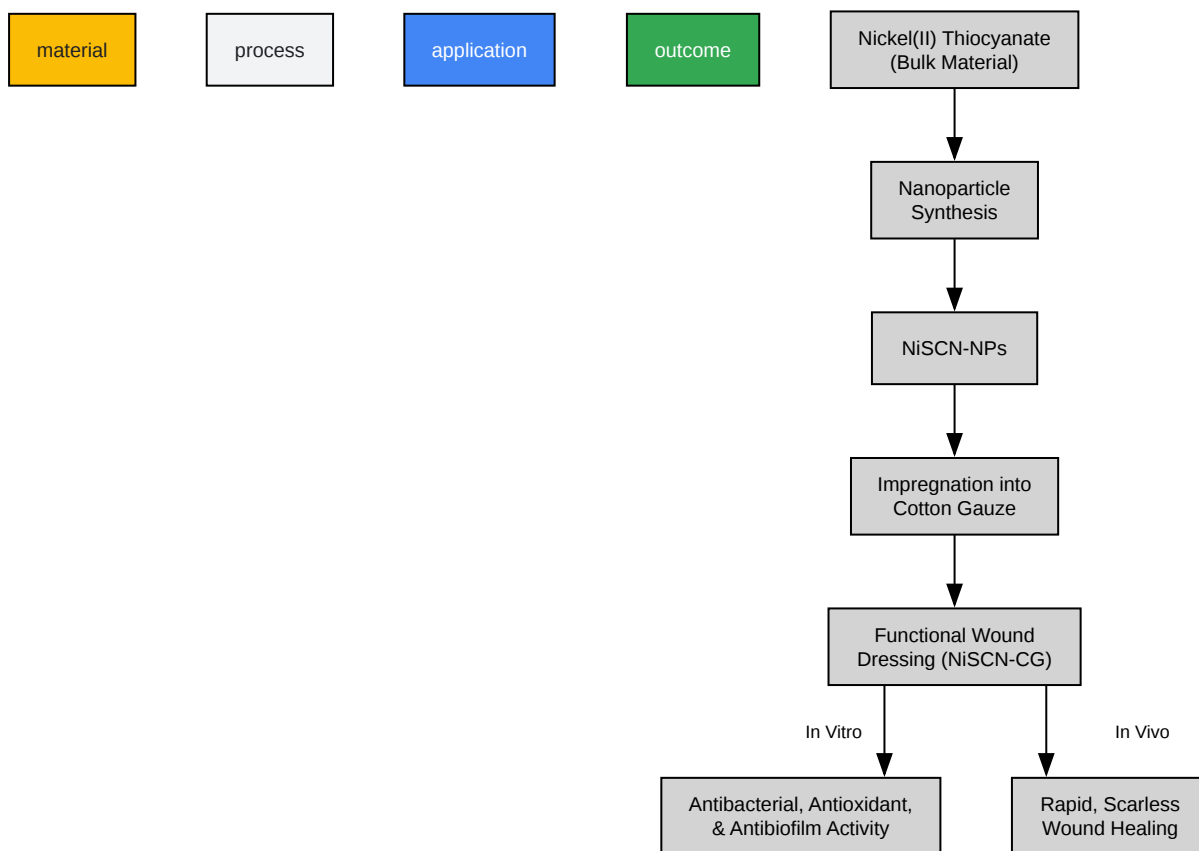


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Caption: Catalytic workflow for polythiophene synthesis.

Biomedical Applications

A recent study has highlighted the potential of nickel(II) thiocyanate in the field of drug development and therapeutics.[18] When formulated as nanoparticles (NiSCN-NPs) and impregnated into cotton gauze, the material exhibits significant antibacterial, antibiofilm, and antioxidant properties. In vivo studies on rat models demonstrated that this functionalized wound dressing promotes rapid and scarless wound healing.[18] The study confirmed that the NiSCN-NPs were non-toxic to normal human cell lines at effective concentrations, suggesting a promising future for this compound in advanced wound care.[18]



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Caption: Workflow for developing a Ni(SCN)₂-based therapeutic agent.

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References

- 1. Nickel(II) thiocyanate - Wikipedia [en.wikipedia.org]

- [2. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](https://chemistry.stackexchange.com)
- [3. Nickel thiocyanate \[chembk.com\]](https://chembk.com)
- [4. Buy Nickel thiocyanate | 13689-92-4 \[smolecule.com\]](https://smolecule.com)
- [5. arxiv.org \[arxiv.org\]](https://arxiv.org)
- [6. Nickel thiocyanate | lookchem \[lookchem.com\]](https://lookchem.com)
- [7. NICKEL THIOCYANATE CAS#: 13689-92-4 \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [8. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [9. Transition metal complexes of thiocyanate - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [10. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [11. A series of nickel\(ii\) thiocyanate complexes comprising various molar contents of isonicotinamide and water as ligands or co-crystallized moieties – an experimental and computational study - CrystEngComm \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
- [12. Structural Diversity, XAS and Magnetism of Copper\(II\)-Nickel\(II\) Heterometallic Complexes Based on the \[Ni\(NCS\)6\]4- Unit - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [14. Synthesis, structures, magnetic, and theoretical investigations of layered Co and Ni thiocyanate coordination polymers - Dalton Transactions \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
- [15. ias.ac.in \[ias.ac.in\]](https://ias.ac.in)
- [16. Applications of Nickel\(II\) Compounds in Organic Synthesis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [17. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [18. Multifunctional \(4-in-1\) Therapeutic Applications of Nickel Thiocyanate Nanoparticles Impregnated Cotton Gauze as Antibacterial, Antibiofilm, Antioxidant and Wound Healing Agent - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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